

# Xenon-134 interaction cross-sections with other particles

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## Compound of Interest

Compound Name: Xenon-134

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## Xenon-134 Interaction Cross-Sections: A Technical Guide

This technical guide provides a comprehensive overview of the interaction cross-sections of **Xenon-134** ( $^{134}\text{Xe}$ ) with various particles, primarily focusing on neutron-induced reactions. The content is intended for researchers, scientists, and professionals in drug development and related fields who require detailed nuclear data. This document summarizes quantitative cross-section data, outlines key experimental methodologies for their measurement, and visualizes fundamental processes and workflows.

### Quantitative Cross-Section Data

The interaction cross-section ( $\sigma$ ) is a measure of the probability that a specific nuclear reaction will occur between an incident particle and a target nucleus. The data presented here is crucial for applications ranging from nuclear reactor physics and astrophysics to medical isotope production and radiation shielding.

### Neutron-Induced Reaction Cross-Sections

The most extensively studied interactions with  $^{134}\text{Xe}$  are those involving neutrons. The following tables summarize evaluated nuclear data from the Japanese Evaluated Nuclear Data Library (JENDL-4.0), providing cross-sections for a wide range of neutron-induced reactions at various energy levels.<sup>[1]</sup>

Table 1: General Neutron Interaction Cross-Sections for  $^{134}\text{Xe}$ [1]

Reaction Type	MT Number	0.0253 eV (Thermal)	Maxwellian Average	Resonance Integral	14 MeV	Fission Spectrum Average
(n,total)	1	4.000 b	4.482 b	-	4.879 b	5.998 b
(n,elastic)	2	3.735 b	4.217 b	-	2.774 b	4.839 b
(n,inelastic)						
' E_thr=853. 4 keV	4	-	-	-	266.3 mb	1.151 b
(n, $\gamma$ ) / Neutron Capture	102	265.1 mb	265.2 mb	595.5 mb	900.2 $\mu\text{b}$	5.444 mb

b = barns ( $1 \text{ b} = 10^{-28} \text{ m}^2$ ), mb = millibarns,  $\mu\text{b}$  = microbarns. MT is a standard identifier for reaction types. Data is calculated from JENDL-4.0 at 300K.

Table 2: Neutron-Induced Particle Emission Cross-Sections for  $^{134}\text{Xe}$ [1]

Reaction Type	MT Number	Threshold Energy (E_thr)	14 MeV Cross-Section	Fission Spectrum Average
(n,2n)	16	8.617 MeV	1.830 b	2.371 mb
(n,3n)	17	15.10 MeV	-	1.139 $\mu$ b
(n,p)	103	3.294 MeV	7.722 mb	3.168 $\mu$ b
(n,d)	104	7.357 MeV	60.09 $\mu$ b	28.15 nb
(n,t)	105	9.373 MeV	97.80 nb	726.0e-12 b
(n,a)	107	-	393.5 $\mu$ b	364.6 nb
(n,np)	28	9.599 MeV	25.28 $\mu$ b	46.44 nb
(n,na)	22	3.222 MeV	46.15 $\mu$ b	18.17 nb
(n,nd)	32	15.68 MeV	-	190.9e-15 b
(n,He-3)	106	9.876 MeV	8.796e-18 b	2.802e-15 b

nb = nanobarns. Data is calculated from JENDL-4.0 at 300K.

Experimental measurements for the  $^{134}\text{Xe}(n,2n)^{133}\text{Xe}$  reaction at 14.8 MeV have yielded a cross-section value that can be compared with evaluated data, providing a crucial benchmark for these libraries.[2]

## Proton and Photon-Induced Reaction Cross-Sections

Comprehensive, tabulated experimental cross-section data for proton and photon-induced reactions on  $^{134}\text{Xe}$  are less readily available in the literature compared to neutron-induced reactions. Nuclear data libraries such as the EXFOR database contain extensive compilations of experimental data but do not show significant tabulated entries for these specific reactions involving  $^{134}\text{Xe}$ .

For photonuclear reactions, the TENDL-2015 library provides calculated energy thresholds for several key reactions:

- $^{134}\text{Xe}(\gamma, n)^{133}\text{Xe}$ : Threshold Energy = 8.6 MeV
- $^{134}\text{Xe}(\gamma, p)^{133}\text{I}$ : Threshold Energy = 9.6 MeV
- $^{134}\text{Xe}(\gamma, pn)^{132}\text{I}$ : Threshold Energy = 17.8 MeV

Researchers requiring precise data for these reactions are encouraged to consult comprehensive nuclear data services directly, such as the IAEA's EXFOR database or the TENDL library, for the most current evaluated data, which are often derived from theoretical models due to the scarcity of experimental measurements.

## Experimental Protocols

The measurement of nuclear cross-sections is a complex process that relies on sophisticated experimental techniques. Two of the most common and powerful methods, particularly for neutron-induced reactions, are the Activation Method and the Time-of-Flight (TOF) Method.

### Activation Method

The activation method is a widely used technique for determining the cross-sections of reactions that produce a radioactive nuclide. The methodology involves irradiating a sample with a known flux of particles and then measuring the activity of the resulting radioisotopes.

Detailed Protocol:

- **Sample Preparation:** A sample containing the target isotope, in this case,  $^{134}\text{Xe}$ , is prepared. For gaseous elements like xenon, this often involves containing a known quantity of high-purity, isotopically enriched gas in a sealed container suitable for irradiation.
- **Irradiation:** The sample is placed in a well-characterized particle beam (e.g., neutrons from a reactor or an accelerator-based source) for a predetermined duration. The particle flux (number of particles per unit area per unit time) at the sample position must be accurately known. This is often achieved by simultaneously irradiating a monitor foil with a well-known reaction cross-section (e.g.,  $^{27}\text{Al}(n, \alpha)^{24}\text{Na}$  or  $^{93}\text{Nb}(n, 2n)^{92\text{m}}\text{Nb}$ ).<sup>[3]</sup>
- **Cooling and Measurement:** After irradiation, the sample is removed and typically allowed to "cool" for a period. This allows short-lived, interfering radioisotopes to decay away. The

sample is then placed in a high-resolution radiation detector system, most commonly a High-Purity Germanium (HPGe) detector, to measure the emitted gamma rays.

- **Gamma-Ray Spectroscopy:** The HPGe detector measures the energy and intensity of gamma rays emitted from the sample. Since each radioactive isotope has a characteristic gamma-ray energy signature and half-life, the specific product nuclide (e.g.,  $^{133}\text{Xe}$  from a  $^{134}\text{Xe}(n,2n)$  reaction) can be identified and its activity (decay rate) quantified.
- **Cross-Section Calculation:** The reaction cross-section ( $\sigma$ ) is calculated using the activation formula, which relates the measured activity to the number of target nuclei, the particle flux, the irradiation time, the cooling time, and the decay constant of the product nucleus. Corrections are applied for factors such as detector efficiency, gamma-ray intensity, and self-absorption within the sample.

## Time-of-Flight (TOF) Method

The Time-of-Flight (TOF) method is a powerful technique for measuring energy-dependent cross-sections. It determines the energy of a particle, typically a neutron, by precisely measuring the time it takes to travel a known distance.

Detailed Protocol:

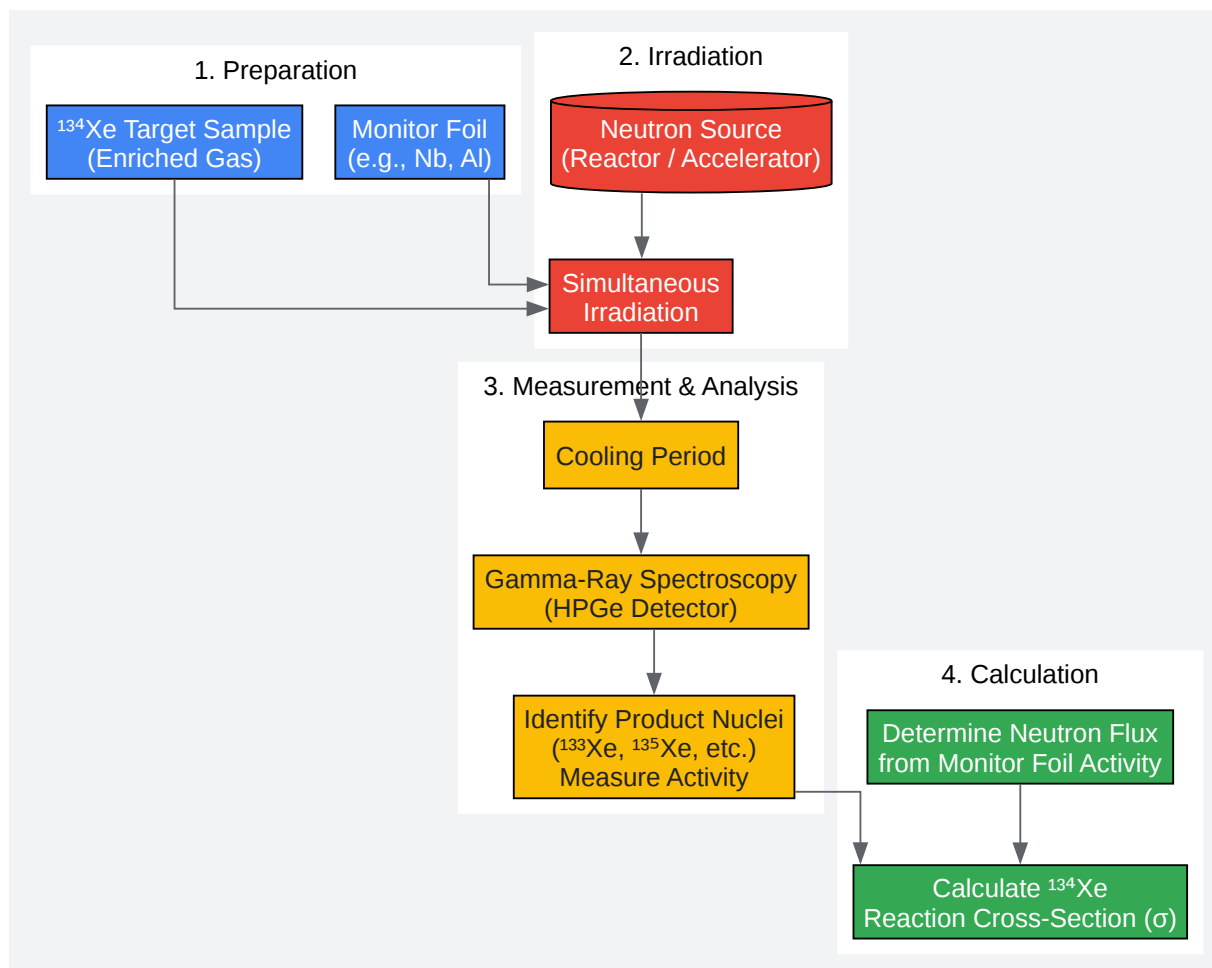
- **Pulsed Particle Beam Production:** The experiment requires a source that produces particles in short, discrete pulses. For neutrons, this is often achieved by bombarding a heavy metal target (like lead or tungsten) with a pulsed beam of protons from an accelerator (a process called spallation) or by using a mechanical "chopper" to slice a continuous beam from a reactor into pulses.
- **Flight Path:** The pulsed beam of particles travels down a long, evacuated tube known as a flight path. The length of this path ( $L$ ) is precisely measured and can range from tens to hundreds of meters.
- **Target Interaction:** The target sample containing  $^{134}\text{Xe}$  is placed at the end of the flight path. As the particle pulse passes through the target, various nuclear reactions can occur.
- **Detection and Timing:** Detectors are placed at specific angles relative to the target to measure the products of the reaction (e.g., scattered neutrons or gamma rays from neutron

capture). A crucial element is the timing system. A "start" signal is generated when the particle pulse is created at the source. A "stop" signal is generated when a particle or reaction product hits the detector.

- **Energy Calculation:** The time of flight ( $t$ ) of a particle is the difference between the stop and start times. The particle's velocity ( $v$ ) is simply  $L/t$ . For non-relativistic particles like most neutrons in these experiments, the kinetic energy ( $E$ ) can be calculated from its velocity. This allows for the determination of the incident neutron's energy that caused a specific reaction.
- **Cross-Section Determination:** By counting the number of specific reaction events that occur for each measured neutron energy (i.e., for each time-of-flight bin), a detailed energy-dependent cross-section, or excitation function, can be constructed.

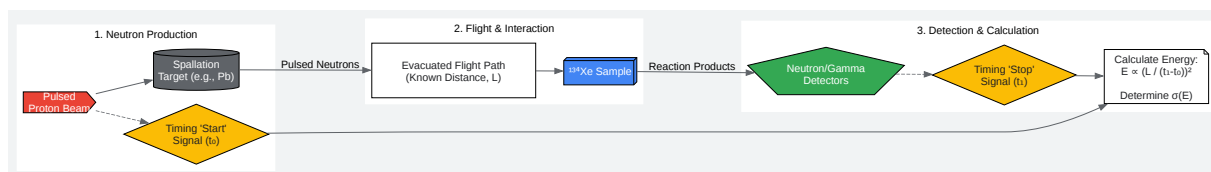
## Visualizations

Diagrams are provided below to illustrate key concepts and workflows related to **Xenon-134** interactions.



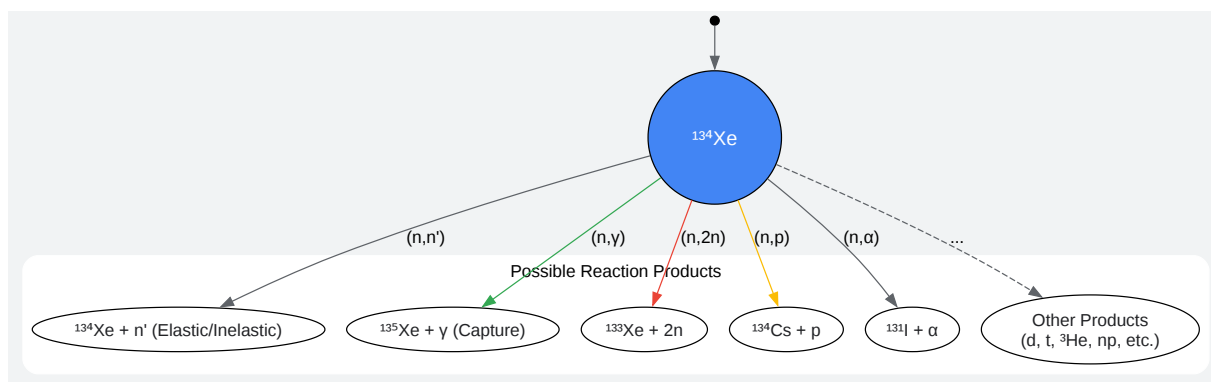
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**Caption:** Workflow diagram for the Activation Method of cross-section measurement.



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**Caption:** Workflow diagram for the Time-of-Flight (TOF) Method.



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**Caption:** Primary neutron-induced reaction channels for a **Xenon-134** nucleus.

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